

A Comprehensive Technical Guide to 2-Methyl-4-heptanone (CAS 626-33-5)

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Compound of Interest

Compound Name: 2-Methyl-4-heptanone

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Abstract

This technical guide provides an in-depth overview of **2-Methyl-4-heptanone** (CAS 626-33-5), a ketone with diverse applications. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information. Particular emphasis is placed on providing structured data and detailed experimental procedures to support research and development activities.

Chemical and Physical Properties

2-Methyl-4-heptanone, also known as isobutyl propyl ketone, is a flammable liquid.^{[1][2]} It is characterized by the molecular formula C₈H₁₆O and a molecular weight of 128.21 g/mol.^[1] This compound belongs to the class of organic compounds known as ketones, where a carbonyl group is bonded to two carbon atoms.^[3]

Table 1: Physical and Chemical Properties of **2-Methyl-4-heptanone**

Property	Value	Reference
Molecular Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]
CAS Number	626-33-5	[1]
IUPAC Name	2-methylheptan-4-one	[1]
Synonyms	Isobutyl propyl ketone, 2-Methylheptan-4-one	[1][4]
Physical State	Liquid	[2]
Boiling Point	155 °C	[1][3]
Flash Point	44 °C	[2]
Density	0.81 g/cm ³	[2]
Water Solubility	1371 mg/L @ 25 °C (estimated)	[3][5]
LogP	2.350 (estimated)	[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Methyl-4-heptanone**.

Table 2: Spectroscopic Data for **2-Methyl-4-heptanone**

Spectroscopy Type	Key Peaks/Signals	Reference
¹ H NMR (300 MHz, CDCl ₃ , TMS)	δ 0.9 (m, 9 H); 1.55 (m, 2 H); 2.1 (m, 1 H); 2.25 (d, 2 H, J 1.1 Hz); 2.35 (t, 2 H, J 1.5 Hz)	[6]
¹³ C NMR (75 MHz, CDCl ₃)	δ 13.58(q); 17.03(t); 22.41(q, 2 CH ₃); 24.41(d); 45.07(t); 51.67(t); 210.88(s)	[6]
IR (neat)	2950(s), 1710(s), 1470(m), 1375(s) cm ⁻¹	[6]
Mass Spectrometry (EI)	m/z: 86.0 (99.99%), 57.0 (66.28%), 142.0 (21.18%), 58.0 (18.48%), 127.0 (6.88%)	[1]

Synthesis of 2-Methyl-4-heptanone

The synthesis of **2-Methyl-4-heptanone** can be achieved through a two-step process involving a Grignard reaction followed by oxidation.[6][7] This method is noted for its simplicity and high yield.[6][7]

Experimental Protocol:

Step 1: Grignard Synthesis of 2-Methyl-4-heptanol[6][7]

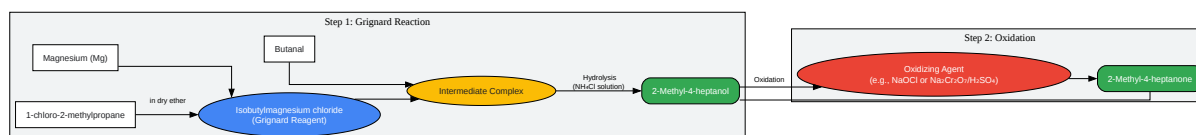
- Apparatus: A three-necked flask equipped with a dropping funnel, a reflux condenser, and a nitrogen inlet is dried in an oven and assembled under a nitrogen atmosphere.
- Reagents:
 - Magnesium turnings
 - A few crystals of iodine
 - 1-chloro-2-methylpropane (dried over Na₂SO₄)
 - Dry ether (distilled from P₂O₅)

- Butanal (fractionally distilled, collecting the fraction boiling at 75-76 °C)
- Procedure:
 - Place activated magnesium and a few iodine crystals in the flask.
 - Sublime the iodine onto the magnesium turnings using a heating gun.
 - Prepare a solution of 1-chloro-2-methylpropane in dry ether and add it to the dropping funnel.
 - Add the 1-chloro-2-methylpropane solution dropwise to the magnesium at a rate that maintains a gentle reflux. The start of the reaction is indicated by a light effervescence.
 - After the Grignard reagent is formed, a solution of butanal in dry ether is added dropwise while maintaining the reaction temperature at 15-25 °C.
 - The reaction mixture is then hydrolyzed with a saturated aqueous solution of ammonium chloride.
 - The ether layer is separated, washed with water, and dried over anhydrous sodium sulfate.
 - The ether is removed by distillation, and the resulting 2-methyl-4-heptanol is purified by distillation.

Step 2: Oxidation of 2-Methyl-4-heptanol to **2-Methyl-4-heptanone**^{[6][7]}

- Reagents:
 - 2-Methyl-4-heptanol
 - Sodium hypochlorite solution (commercial grade, concentration determined by titration)
 - Alternatively, a solution of sodium dichromate in dilute sulfuric acid can be used.
- Procedure (using Sodium Hypochlorite):

- The 2-methyl-4-heptanol is oxidized using a commercially available sodium hypochlorite solution. This method is known for its high yield.
- Procedure (using Sodium Dichromate):
 - Add the 2-methyl-4-heptanol dropwise to a solution of sodium dichromate and dilute sulfuric acid.
 - Stir the mixture at room temperature for 1.5 hours.
 - Work up the reaction by adding ether and washing the ethereal solution with 1 N aqueous NaOH.
 - The final product, **2-methyl-4-heptanone**, is isolated and purified.



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Caption: Synthesis workflow for **2-Methyl-4-heptanone**.

Applications

2-Methyl-4-heptanone has several industrial and natural applications:


- **Industrial Solvent:** It is primarily used as a solvent in various industrial applications due to its effective dissolving properties. It is commonly employed in the production of paints, coatings, and varnishes.^[8]

- Chemical Intermediate: It serves as an intermediate in the synthesis of other chemicals, particularly in the pharmaceutical and agrochemical industries.[8]
- Flavor and Fragrance: It is used in flavor and fragrance formulations to create specific aromatic profiles.[8]
- Pheromone: It is an alarm pheromone for two ant species, *Tapinoma nigerimum* and *Tapinoma simrothi*. [7][9]

Safety and Handling

2-Methyl-4-heptanone is a flammable liquid and vapor.[2]

Table 3: GHS Hazard Information

Pictogram	Signal Word	Hazard Statement	Precautionary Statements
	Warning	H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P280: Wear protective gloves/protective clothing/eye protection/face protection. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish. P403+P235: Store in a well-ventilated place. Keep cool.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[10]
- Skin Protection: Wear protective gloves and clothing.[10]

- Respiratory Protection: Use a respirator if exposure limits are exceeded or irritation is experienced.[10]

Handling and Storage:

- Keep away from heat, sparks, and open flames.[2]
- Keep the container tightly closed and store in a cool, well-ventilated place.[2]
- Ground and bond container and receiving equipment.[10]
- Use explosion-proof electrical/ventilating/lighting equipment.[10]

Toxicological and Ecotoxicological Information

Currently, there is limited data available on the toxicological and ecotoxicological effects of **2-Methyl-4-heptanone**. [10][11] Further research is needed to fully assess its impact on human health and the environment.

Conclusion

This technical guide has summarized the key information regarding **2-Methyl-4-heptanone** (CAS 626-33-5). The provided data on its properties, synthesis, and safety is intended to be a valuable resource for researchers and professionals in relevant fields. The detailed experimental protocol for its synthesis offers a practical guide for laboratory applications. As with any chemical, proper safety precautions should always be observed during handling and use.

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